

An In-depth Technical Guide on the Basic Toxicological Profile of Agaric Acid

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Compound of Interest

Compound Name: Agaric Acid

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Executive Summary

Agaric acid, a tricarboxylic acid found in certain fungi, is a known inhibitor of the mitochondrial adenine nucleotide translocase (ANT). This interaction is the primary driver of its toxicological profile, leading to the induction of the mitochondrial permeability transition (MPT) and subsequent disruption of cellular energy metabolism. While comprehensive toxicological data, particularly regarding acute toxicity (LD50), is limited, in vitro studies have established its cytotoxic potential. This guide provides a detailed overview of the known toxicological properties of **agaric acid**, including its mechanism of action, effects on cellular and organ systems, and available quantitative data. It also includes detailed experimental protocols for key assays and visualizations of the relevant biological pathways.

Chemical and Physical Properties

Property	Value	Reference
IUPAC Name	2-hydroxynonadecane-1,2,3-tricarboxylic acid	[1]
Synonyms	Agaricic acid, Agaricin, Laricic acid	[1]
CAS Number	666-99-9	[1]
Molecular Formula	C ₂₂ H ₄₀ O ₇	[1]
Molecular Weight	416.55 g/mol	[1]
Appearance	White crystalline powder	[1]
Solubility	Insoluble in water; soluble in alcohol, chloroform, ether	[1]

Toxicological Data

Acute Toxicity

A comprehensive search of available literature and safety data sheets reveals a consistent lack of specific LD50 values for **agaric acid** across various species and routes of administration. Multiple safety data sheets explicitly state that "No significant acute toxicological data identified in literature search"[2].

Cytotoxicity

In vitro studies have demonstrated the cytotoxic effects of **agaric acid**. A study on **agaric acid** nanoparticles reported the following values against human hepatoma HepG2 cells[3][4]:

Cell Line	Parameter	Value
HepG2	IC50	602.1 µg/mL

Genotoxicity and Carcinogenicity

There is a lack of specific data on the genotoxicity and carcinogenicity of **agaric acid**.

Reproductive and Developmental Toxicity

Experimental evidence suggests that **agaric acid** may pose a risk to developing embryos or fetuses. A safety data sheet indicates, "Possible risk of harm to the unborn child"[2]. However, detailed studies on the reproductive and developmental toxicity of **agaric acid** are not readily available.

Mechanism of Toxicity: Induction of Mitochondrial Permeability Transition

The primary mechanism of **agaric acid**'s toxicity is the induction of the mitochondrial permeability transition (MPT), a critical event leading to cell death. This process is initiated by the binding of **agaric acid** to the adenine nucleotide translocase (ANT) on the inner mitochondrial membrane[5][6].

Interaction with Adenine Nucleotide Translocase (ANT)

The ANT is responsible for the exchange of ADP and ATP across the inner mitochondrial membrane, a crucial step in cellular energy production. **Agaric acid**, through its citrate moiety, is proposed to bind to the ANT, while its alkyl chain inserts into the lipid bilayer of the membrane, stabilizing the interaction[4][5]. This binding inhibits the normal function of the ANT.

Opening of the Mitochondrial Permeability Transition Pore (mPTP)

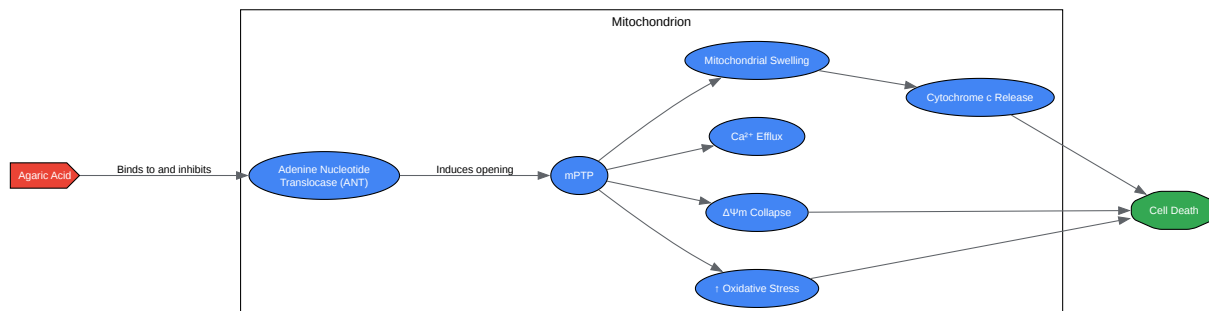
The interaction of **agaric acid** with the ANT leads to a conformational change in the translocase, contributing to the opening of the mitochondrial permeability transition pore (mPTP)[4][5][7]. The mPTP is a non-specific, high-conductance channel in the inner mitochondrial membrane.

Consequences of mPTP Opening

The opening of the mPTP has several detrimental effects on mitochondrial function:

- Collapse of the Mitochondrial Membrane Potential ($\Delta\Psi_m$): The influx of protons and other ions through the open pore dissipates the electrochemical gradient across the inner mitochondrial membrane[4][5].

- Mitochondrial Swelling: The influx of solutes and water into the mitochondrial matrix causes the mitochondria to swell and eventually rupture[4][5][8].
- Efflux of Calcium Ions (Ca^{2+}): The opening of the mPTP allows for the uncontrolled release of Ca^{2+} from the mitochondrial matrix into the cytosol[4][5].
- Increased Oxidative Stress: The disruption of the electron transport chain and mitochondrial function leads to an increase in the production of reactive oxygen species (ROS)[6][9].
- Release of Pro-apoptotic Factors: The rupture of the outer mitochondrial membrane can lead to the release of proteins like cytochrome c into the cytosol, initiating the apoptotic cascade[3].



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Signaling pathway of **agaric acid**-induced mitochondrial dysfunction.

Effects on Organ Systems

Hepatotoxicity

In vitro studies using the human hepatoma cell line HepG2 have demonstrated the cytotoxic potential of **agaric acid**, suggesting a potential for liver damage[3][4]. Cases of severe hepatic dysfunction have been reported in patients consuming extracts of *Agaricus blazei*, a mushroom that may contain **agaric acid**, although a direct causal link to **agaric acid** was not definitively established[10].

Neurotoxicity

While direct neurotoxicity studies on **agaric acid** are limited, poisoning cases involving mushrooms that contain other toxins like ibotenic acid and muscimol show significant neurological symptoms[11][12][13][14]. Given **agaric acid**'s fundamental mechanism of disrupting cellular energy metabolism, it is plausible that it could exert neurotoxic effects, as the brain is highly dependent on mitochondrial function.

Experimental Protocols

Mitochondrial Permeability Transition (MPT) Assay

This protocol is a composite based on methods described in the literature for assessing MPT induction by **agaric acid**[3][13][15].

Objective: To determine if **agaric acid** induces the opening of the mitochondrial permeability transition pore.

Principle: The opening of the mPTP leads to mitochondrial swelling, which can be measured as a decrease in light absorbance at 540 nm.

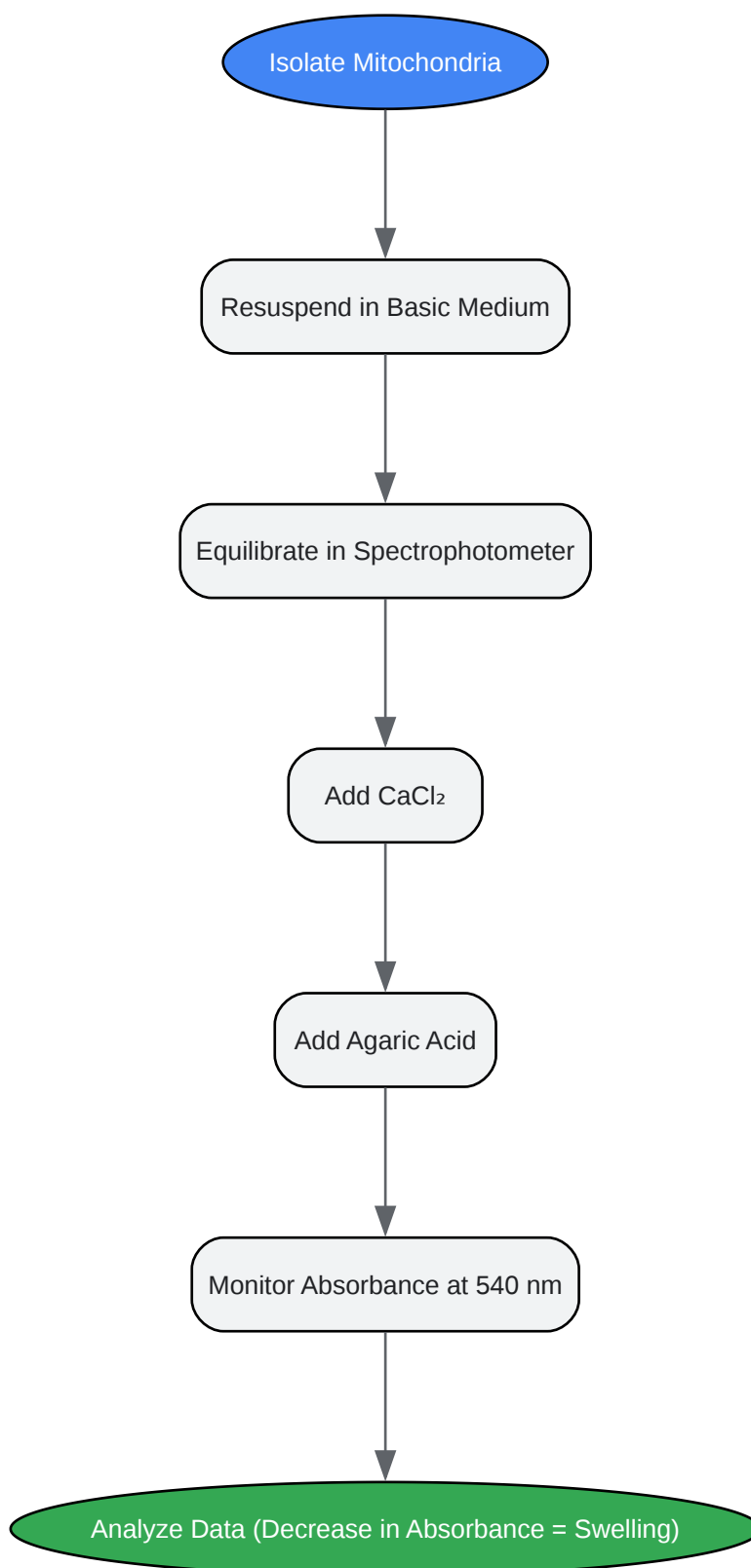
Materials:

- Isolated mitochondria (e.g., from rat liver)
- Basic medium: 125 mM KCl, 10 mM succinate, 3 mM phosphate, 10 mM HEPES, 5 µg rotenone, and 2 µg oligomycin, pH 7.3[3]
- **Agaric acid** solution
- CaCl₂ solution

- Spectrophotometer capable of measuring absorbance at 540 nm

Procedure:

- Isolate mitochondria from a suitable tissue source (e.g., rat liver) using standard differential centrifugation methods.
- Resuspend the mitochondrial pellet in the basic medium to a final protein concentration of approximately 2 mg/mL.
- Add the mitochondrial suspension to a cuvette in the spectrophotometer and allow it to equilibrate.
- Initiate the assay by adding CaCl_2 to induce a calcium load.
- Add the desired concentration of **agaric acid** to the cuvette.
- Monitor the change in absorbance at 540 nm over time. A decrease in absorbance indicates mitochondrial swelling.
- As a positive control, a known inducer of MPT (e.g., a high concentration of CaCl_2) can be used. As a negative control, an inhibitor of the mPTP (e.g., cyclosporin A) can be added before the addition of **agaric acid**.



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Workflow for the Mitochondrial Permeability Transition Assay.

Adenine Nucleotide Translocase (ANT) Inhibition Assay

This protocol is based on the principle of measuring the binding of a fluorescent probe to the ANT, which can be displaced by inhibitors like **agaric acid**[3].

Objective: To assess the ability of **agaric acid** to inhibit the adenine nucleotide translocase.

Principle: Eosin-5-maleimide (EMA) is a fluorescent probe that binds to a specific cysteine residue on the ANT. Inhibition of the ANT by **agaric acid** can be observed as a decrease in the fluorescence of EMA-labeled mitochondria.

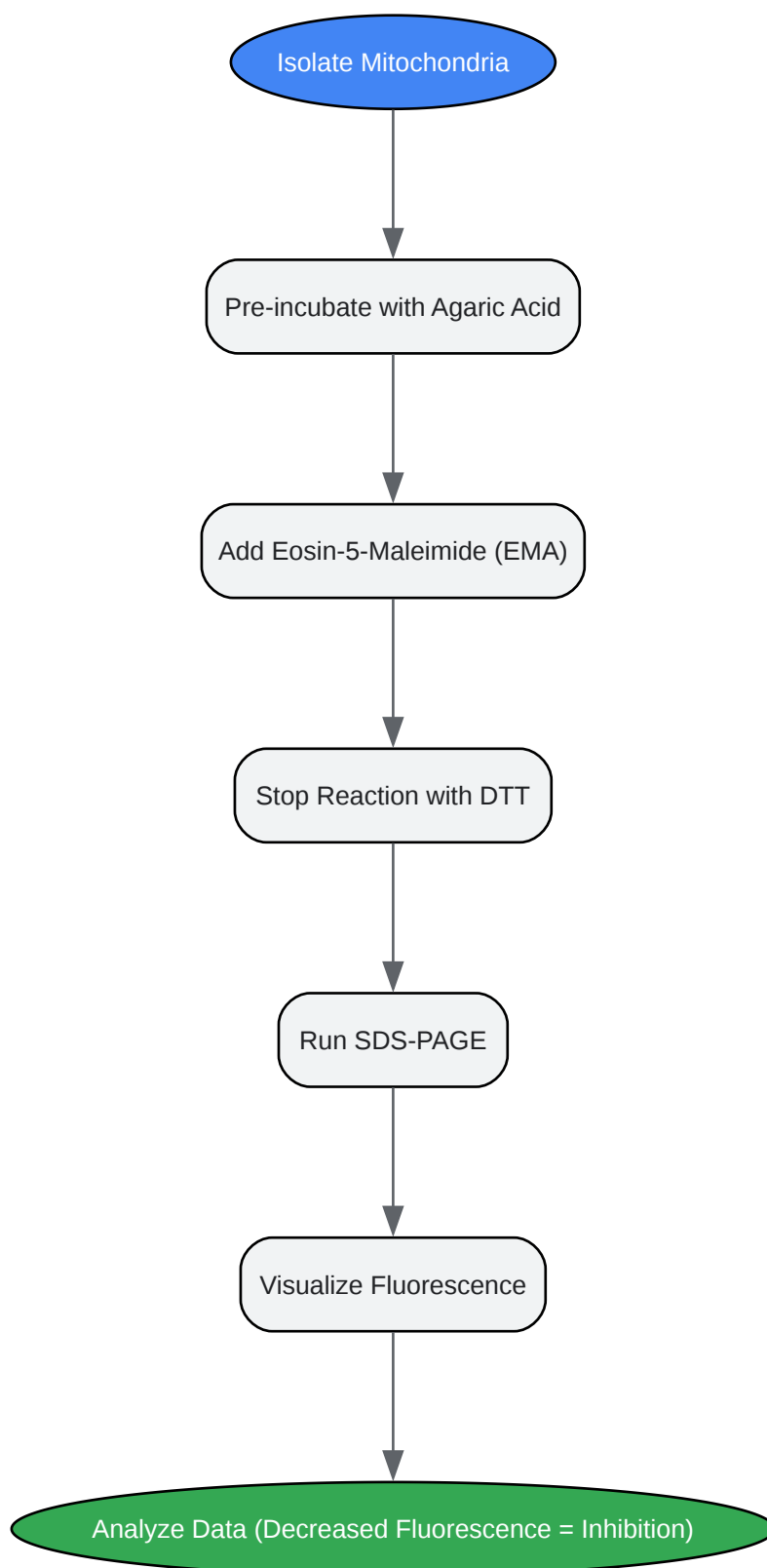
Materials:

- Isolated mitochondria
- Basic medium (as described in 6.1)
- **Agaric acid** solution
- Eosin-5-maleimide (EMA) solution
- Dithiothreitol (DTT)
- SDS-PAGE equipment
- UV transilluminator or fluorescence scanner

Procedure:

- Suspend isolated mitochondria (1 mg of protein) in 1 mL of basic medium.
- Pre-incubate the mitochondrial suspension with the desired concentration of **agaric acid** for 5 minutes.
- Add EMA to a final concentration of 20 nmol/mg of protein and incubate for 5 minutes at 4°C in the dark.
- Stop the reaction by adding 30 mM DTT.

- Subject an aliquot of the mitochondrial protein (e.g., 300 µg) to SDS-PAGE under non-reducing conditions.
- Visualize the fluorescence of the EMA-labeled ANT band using a UV transilluminator or fluorescence scanner. A decrease in fluorescence intensity in the presence of **agaric acid** indicates inhibition of EMA binding to the ANT.



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Workflow for the Adenine Nucleotide Translocase Inhibition Assay.

Conclusion

The toxicological profile of **agaric acid** is primarily defined by its potent inhibition of the mitochondrial adenine nucleotide translocase, leading to the induction of the mitochondrial permeability transition and subsequent cell death. While quantitative data on acute toxicity in vivo is notably absent, in vitro studies confirm its cytotoxicity. The available information suggests potential for hepatotoxicity and developmental toxicity, warranting further investigation. The provided experimental protocols offer a framework for researchers to further explore the mechanisms and consequences of **agaric acid**-induced toxicity. A thorough understanding of its toxicological properties is essential for professionals in drug development and related scientific fields.

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